

Personal protective equipment for handling Histone Acetyltransferase Inhibitor II

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Compound of Interest

Compound Name: *Histone Acetyltransferase Inhibitor II*

Cat. No.: *B1339728*

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Essential Safety and Handling Guide for Histone Acetyltransferase Inhibitor II

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of potent chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **Histone Acetyltransferase Inhibitor II** (HAT Inhibitor II), including operational and disposal protocols.

Compound Specifications

Histone Acetyltransferase Inhibitor II is a cell-permeable compound that selectively inhibits the p300/CBP histone acetyltransferase.[1] It is commonly used in cell structure and epigenetics research.[2]

Property	Value	Source
CAS Number	932749-62-7	[3]
Molecular Formula	C ₂₀ H ₁₆ Br ₂ O ₃	
Molecular Weight	464.15 g/mol	
Appearance	Yellow solid	[1]
Solubility	DMSO: ≥ 30 mg/mL Ethanol: 10 mg/mL	[4]
Storage Temperature	2-8°C (Short-term)-20°C (Long-term, in solution)	[1][5]
IC ₅₀	5 µM for p300	[2][4][5]

Personal Protective Equipment (PPE)

While some safety data sheets (SDS) indicate that **Histone Acetyltransferase Inhibitor II** is not classified as a hazardous substance under OSHA's 2012 Hazard Communication Standard, it is crucial to follow standard laboratory safety practices when handling any chemical compound.[6] For potent enzyme inhibitors, a cautious approach is always recommended.

Recommended PPE includes:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn to protect against splashes.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) are mandatory. As some enzymatic detergents can be irritants, non-latex gloves are a good practice.[7]
- **Body Protection:** A standard laboratory coat is required. For procedures with a higher risk of splashing, a fluid-resistant apron or gown is recommended.[7]
- **Respiratory Protection:** While not always required for handling small quantities in a well-ventilated area, a NIOSH-approved respirator may be necessary if there is a risk of generating dust or aerosols.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **Histone Acetyltransferase Inhibitor II** from receipt to disposal.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store the solid compound at 2-8°C, protected from light.[\[1\]](#)
 - For long-term storage of reconstituted solutions, aliquot and freeze at -20°C.[\[1\]](#)[\[5\]](#)
- Preparation of Stock Solutions:
 - All handling of the solid compound should be performed in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any fine particles.
 - To prepare a stock solution, dissolve the compound in a suitable solvent such as DMSO or ethanol. A hot water bath can be used to aid dissolution.[\[2\]](#)
 - Cap the vial tightly after use.
- Experimental Use:
 - When using the inhibitor in experiments, always wear the recommended PPE.
 - Avoid direct contact with skin and eyes.
 - Work in a designated area to prevent cross-contamination.

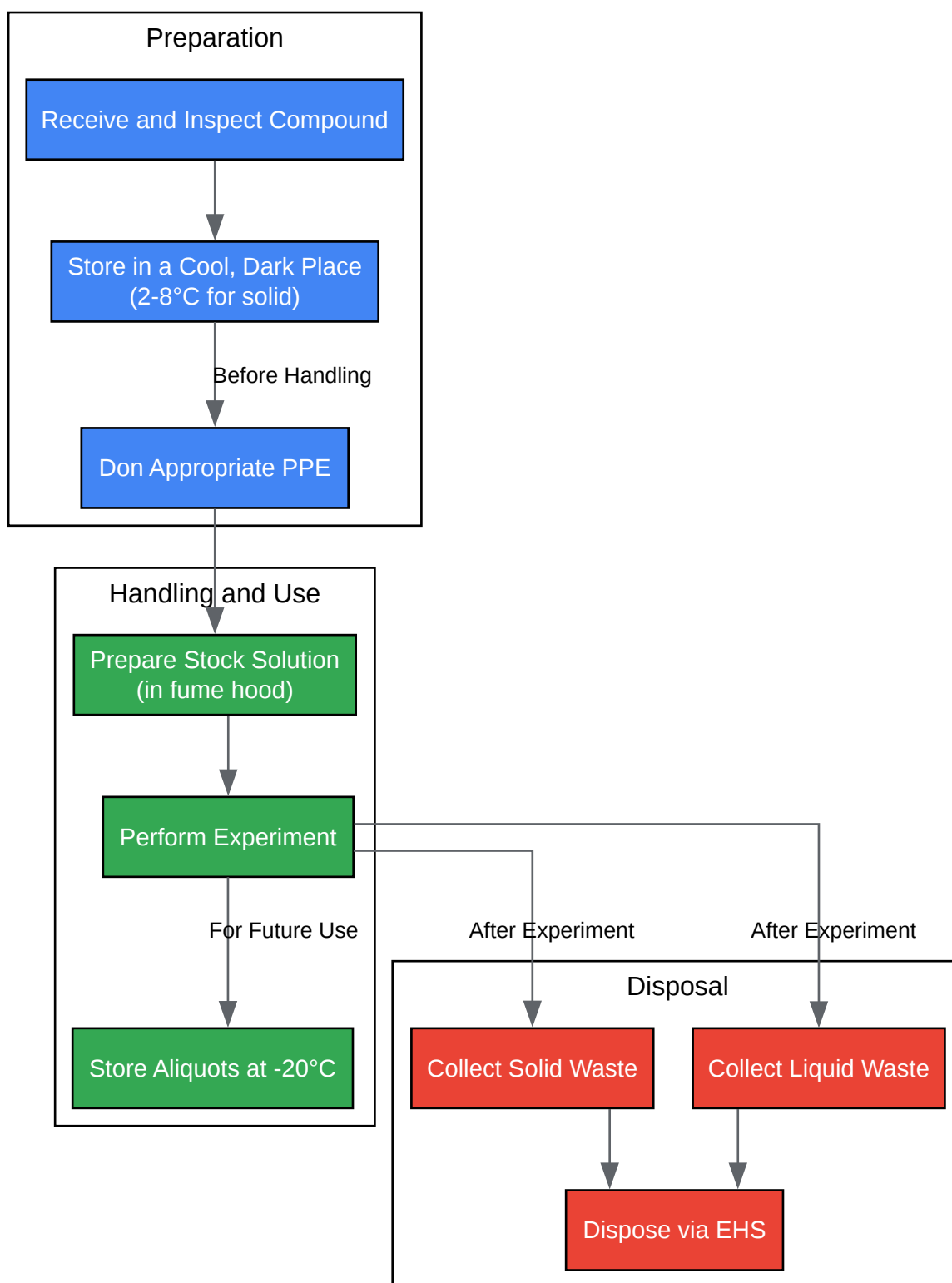
Disposal Plan

Proper disposal of chemical waste is critical to ensure laboratory and environmental safety.

- Unused Compound: Unwanted solid **Histone Acetyltransferase Inhibitor II** should be disposed of as chemical waste in accordance with local, state, and federal regulations. Do not discard it down the drain.

- **Contaminated Materials:** All disposable materials that have come into contact with the inhibitor, such as pipette tips, gloves, and empty vials, should be collected in a designated hazardous waste container.
- **Liquid Waste:** Solutions containing the inhibitor should be collected in a clearly labeled hazardous waste container for proper disposal by your institution's environmental health and safety department.

Workflow for Safe Handling of Histone Acetyltransferase Inhibitor II



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Caption: Safe handling workflow for **Histone Acetyltransferase Inhibitor II**.

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